

Technical Guide: Preparation, Solubilization, and Stability Profiling of Avibactam Sodium

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Compound of Interest

Compound Name: Avibactam sodium hydrate

Cat. No.: B1574185

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Introduction & Mechanism

Avibactam sodium is a non-

-lactam

-lactamase inhibitor (BLI) containing a diazabicyclooctane (DBO) core.^[1] Unlike clavulanic acid or tazobactam, avibactam inhibits serine

-lactamases (Classes A, C, and some D) via a reversible covalent mechanism. It does not contain a

-lactam ring, which grants it a unique stability profile; however, it remains susceptible to hydrolysis under specific pH and temperature conditions.

This guide provides a standardized protocol for the preparation of Avibactam Sodium stock solutions, emphasizing the critical correction for hydration states and the strict pH control required to prevent DBO ring opening.

Physicochemical Profile

Before preparation, it is imperative to identify the specific form of the raw material. Avibactam sodium is hygroscopic and frequently supplied as a hydrate (mono- or di-hydrate). Using the anhydrous molecular weight for a hydrated batch will result in significant under-dosing.

Table 1: Chemical Specifications

Property	Specification	Notes
Compound Name	Avibactam Sodium	(2S,5R)-2-carbamoyl-7-oxo-1,6-diazabicyclo[3.2.1]octan-6-yl sulfate sodium
CAS No.	1192491-61-4	Verify CAS on vial; Hydrates may share this or have specific IDs. [1] [2] [3] [4] [5] [6] [7]
MW (Anhydrous)	287.23 g/mol	Use for molarity calculations only if CoA confirms anhydrous.
MW (Hydrate)	~305.24 g/mol	Common Research Form. Check CoA for specific water content. [8]
Solubility (Water)	> 140 mg/mL	Highly soluble. [4] [9] Sonication rarely needed.
Solubility (DMSO)	~ 30-60 mg/mL	Not Recommended. DMSO can introduce moisture and stability issues.
pKa	~ -1 to 0 (Sulfate)	Strong acid salt; solution pH is generally neutral.
Appearance	White to off-white powder	Crystalline solid.

Protocol: Stock Solution Preparation (100 mM)

Objective: Prepare 10 mL of a 100 mM Avibactam Sodium stock solution in sterile water.

A. Critical Pre-Calculation

The mass required () is determined by the target concentration (), volume (), and the Formula Weight () listed on the specific bottle (accounting for hydration).

Example: For a batch with FW = 305.24 g/mol (Hydrate):

B. Workflow Diagram

The following workflow ensures sterility and minimizes hydrolytic stress during preparation.



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Caption: Optimized workflow for Avibactam Sodium stock preparation minimizing moisture exposure and thermal stress.

C. Step-by-Step Procedure

- **Equilibration:** Remove the product vial from -20°C storage and allow it to warm to Room Temperature (RT) inside a desiccator for 20 minutes. Why: Opening a cold vial introduces atmospheric moisture, accelerating hydrolysis.
- **Solvent Selection:** Use Sterile Water for Injection or Milli-Q Water.
 - Note: Avoid PBS for the high-concentration stock (100 mM) to prevent potential ionic strength issues during freezing. Dilute into PBS only at the working stage.
- **Dissolution:**
 - Weigh the calculated mass (e.g., 305.2 mg).

- Add approx. 80% of the final volume (e.g., 8 mL) of water.
- Vortex gently. The powder should dissolve rapidly (< 1 min).
- Adjust to final volume (10 mL) with water.
- Filtration: Pass the solution through a 0.22 μm PES (Polyethersulfone) or PVDF syringe filter into a sterile tube.
- Aliquot & Storage: Immediately dispense into small aliquots (e.g., 100 μL - 500 μL) in screw-cap cryovials. Snap-freeze in liquid nitrogen or place directly in -80°C .

Stability & Degradation Profiling

Avibactam is more stable than traditional

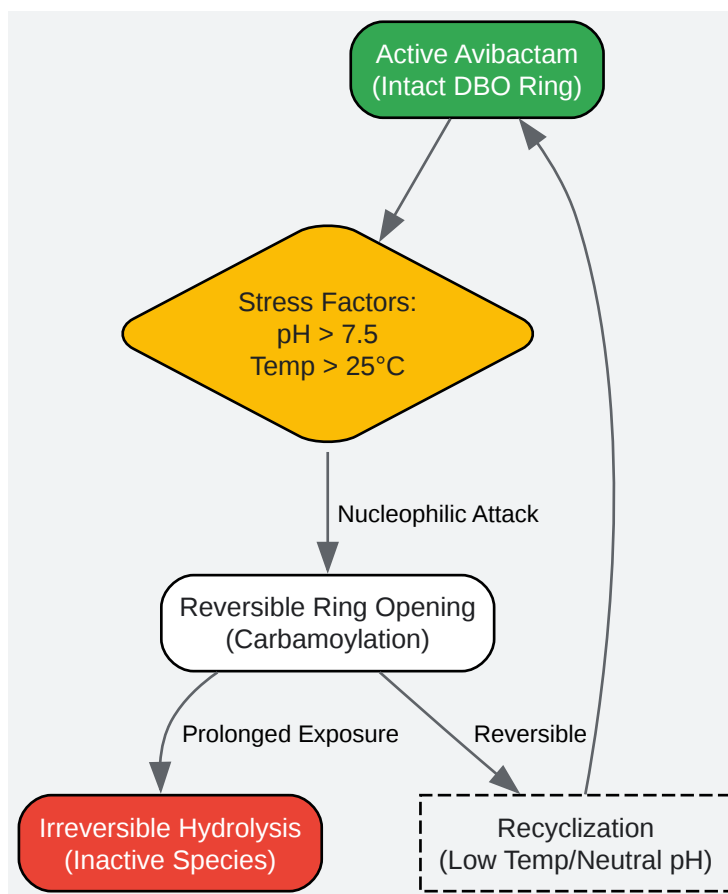
-lactams, but it is not inert. Its degradation is driven by pH-dependent hydrolysis and temperature.

A. Stability Factors[8][10][11][12][13]

- pH Sensitivity: Avibactam exhibits a U-shaped stability profile.
 - Optimal pH: 6.0 – 7.0.
 - Alkaline Lability: At pH > 7.5 (e.g., standard cell culture media or blood pH), hydrolysis rates increase measurable over 24 hours.
 - Acidic Lability: Extreme acid (pH < 4) also catalyzes ring opening.
- Temperature:
 - -80°C : Stable for > 6 months.
 - -20°C : Stable for 1-3 months (Desiccated solid is stable for years).
 - 4°C : Stable for 24-48 hours.
 - 37°C (Incubation): Measurable degradation (>5-10%) can occur within 24 hours.[10]
Implication: For MIC assays, fresh preparation is critical.

B. Degradation Mechanism Logic

The primary degradation pathway involves the hydrolysis of the amide bond in the DBO ring or the loss of the sulfate group.



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Caption: Avibactam degradation logic. Unlike penicillins, the initial ring opening can be reversible, but prolonged stress leads to permanent inactivation.

Quality Control (Self-Validation)

To validate the integrity of your stock solution, use the following HPLC parameters.

- Column: C18 Reverse Phase (e.g., 150 x 4.6 mm, 5 μ m).
- Mobile Phase:
 - A: 0.1% Trifluoroacetic acid (TFA) in Water.

- B: Acetonitrile.
- Method: Isocratic or shallow gradient (low organic content, as Avibactam is polar).
- Detection: UV at 205-210 nm (Avibactam has weak UV absorbance; low wavelength is required).
- Acceptance Criteria: Single peak > 95% area. No secondary peaks > 1%.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Precipitation	High salt conc. or freezing	Do not dissolve directly in 10x PBS. Use water.[7][11][12] Vortex after thawing.
Yellow Discoloration	Oxidation / High pH	Discard. Check pH of solvent. Ensure storage was dark/cold.
Loss of Potency (MIC)	Moisture in powder	Check CoA for water content. Use "Hydrate" MW for calc.
Inconsistent Data	Freeze-Thaw cycles	Use single-use aliquots. Do not refreeze more than once.

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